

Technical Safety & Handling Guide: 5-Chloro-2-ethoxypyridine-4-boronic acid

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Compound of Interest

Compound Name:	5-Chloro-2-ethoxypyridine-4-boronic acid
CAS No.:	1882041-03-3
Cat. No.:	B6304247

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Part 1: Executive Technical Summary

5-Chloro-2-ethoxypyridine-4-boronic acid (CAS: 1882041-03-3) is a functionalized heterocyclic organoboron compound primarily utilized in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura). Its structural uniqueness lies in the 2-ethoxy substituent, which modulates the electronics of the pyridine ring, and the 5-chloro handle, which offers orthogonal reactivity for subsequent functionalization.

This guide moves beyond standard compliance to address the stability challenges inherent to electron-rich pyridine boronic acids, specifically protodeboronation and boroxine (anhydride) formation.

Part 2: Chemical Identity & Physical Properties

The "Fingerprint" of the molecule.

Property	Specification
Chemical Name	5-Chloro-2-ethoxypyridine-4-boronic acid
CAS Number	1882041-03-3
Molecular Formula	C ₇ H ₉ BClNO ₃
Molecular Weight	201.42 g/mol
Physical State	Solid (Powder)
Color	White to off-white
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water
SMILES	<chem>CCOC1=CC(=C(C=N1)Cl)B(O)O</chem>
Structural Class	Heteroaryl Boronic Acid

Part 3: Hazard Assessment & Safety Framework

Causality-Driven Safety Analysis: Understanding the "Why" behind the GHS codes.

This compound is classified under GHS Category Warning for Irritation.^[1] The boronic acid moiety is a Lewis acid, capable of reversible covalent bonding with diols (e.g., carbohydrates on mucous membranes), leading to irritation.

GHS Classification Table^[3]

Hazard Code	Description	Mechanism of Action
H315	Causes skin irritation	Lewis acid interaction with epidermal proteins/moisture.
H319	Causes serious eye irritation	pH-dependent irritation upon contact with ocular fluid.
H335	May cause respiratory irritation	Physical irritation of mucosal linings by fine dust particulates.

Precautionary Strategy (P-Codes)

- P261: Avoid breathing dust/fume.[2] (Use local exhaust ventilation).
- P280: Wear protective gloves/eye protection.[2] (Nitrile gloves >0.11mm recommended).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses.[2]

Part 4: Critical Handling & Stability Protocols

Expertise & Experience: Preventing Degradation

Unlike simple phenylboronic acids, pyridine boronic acids are prone to specific degradation pathways. The 2-ethoxy group is electron-donating, increasing electron density on the ring. While this stabilizes the C-B bond against some oxidation, it can facilitate protodeboronation under acidic conditions or high temperatures.

Storage Integrity (The "Dry-Cold" Rule)

Boronic acids spontaneously dehydrate to form cyclic trimers called boroxines (anhydrides). This is a reversible equilibrium driven by heat and removing water.

- Protocol: Store at 2–8°C in a tightly sealed container.
- Why: Low temperature slows the kinetics of dehydration and oxidation.
- Atmosphere: Argon or Nitrogen backfill is recommended to prevent oxidative deborylation (replacement of $B(OH)_2$ with OH).

Self-Validating QC Protocol (NMR)

Before committing this reagent to a high-value GMP synthesis, you must validate its purity. Boroxines often appear as broad peaks or shifted baselines.

Standard 1H NMR (DMSO- d_6) Expectations:

- Boronic Acid Protons: Broad singlet around 8.0–9.0 ppm (2H). Note: If this integrates to <2H or is missing, the sample has dehydrated to the boroxine.

- Pyridine Protons: Two distinct singlets (due to 2,4,5-substitution pattern isolating the H's).
 - H-3 (between Ethoxy and Boron): ~7.0–7.5 ppm.
 - H-6 (adjacent to Nitrogen): ~8.0–8.5 ppm (deshielded).
- Ethoxy Group: Quartet (~4.3 ppm) and Triplet (~1.3 ppm).

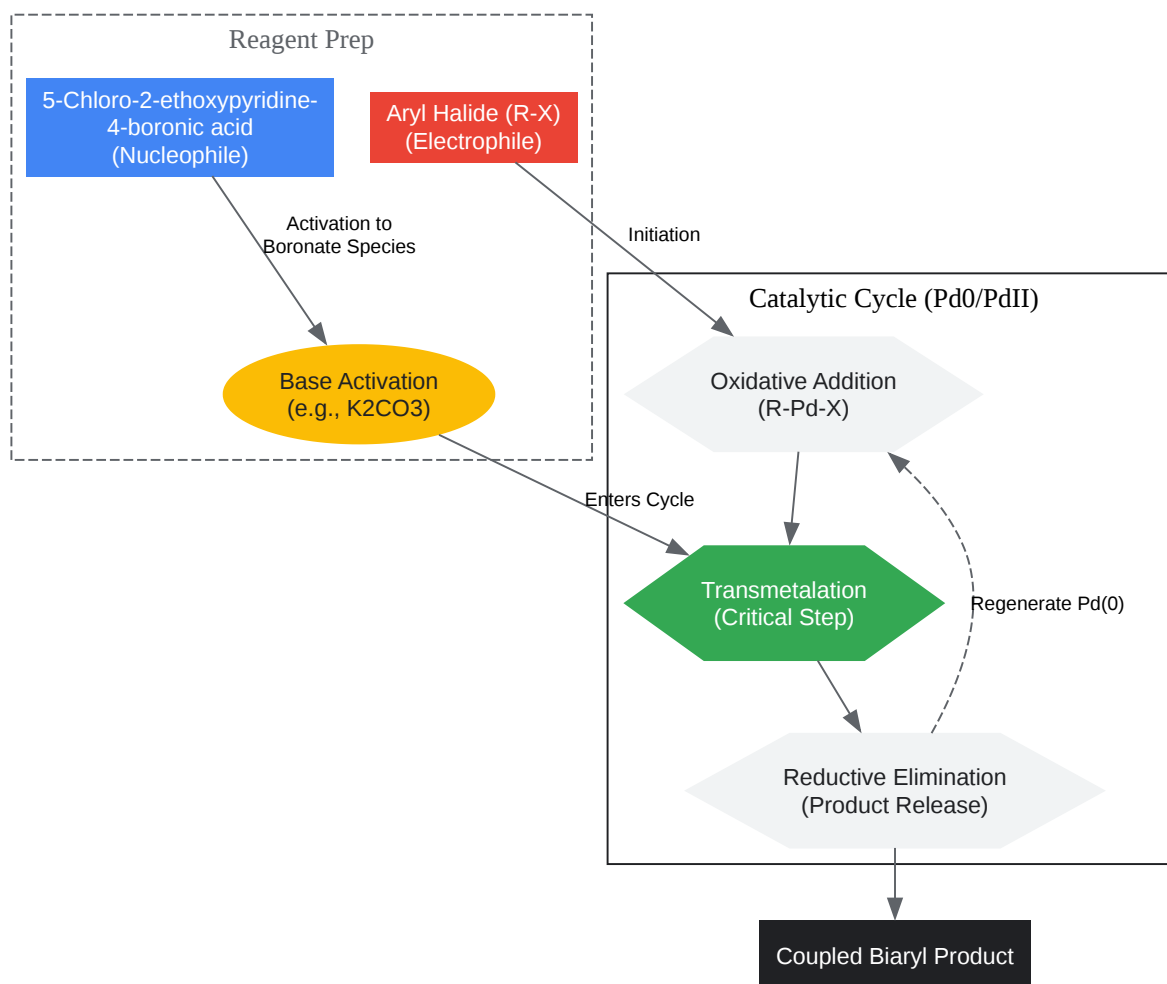
Part 5: Application Workflow (Suzuki-Miyaura Coupling)

Contextualizing the reagent in drug discovery.

The primary utility of **5-Chloro-2-ethoxypyridine-4-boronic acid** is as the nucleophilic partner in Suzuki coupling. The 5-chloro substituent is generally unreactive under standard Suzuki conditions ($\text{Pd}(\text{PPh}_3)_4$, Na_2CO_3), allowing for chemoselective coupling at the 4-position.

Visualized Catalytic Cycle & Workflow

The following diagram illustrates the standard workflow, highlighting where this specific SDS subject enters the cycle.



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Caption: Suzuki-Miyaura workflow showing the entry point of the boronic acid nucleophile into the catalytic cycle.

Part 6: Emergency Response & Disposal

Authoritative protocols for spill and waste management.

Emergency First Aid

- Inhalation: Move to fresh air. If wheezing characterizes, seek medical attention (respiratory irritation).
- Skin Contact: Wash with soap and water.[2] Do not use organic solvents (ethanol/acetone) as they may increase transdermal absorption.
- Eye Contact: Flush continuously with water for 15 minutes.[2] The Lewis acidity can cause stinging; isotonic saline is preferred if available.

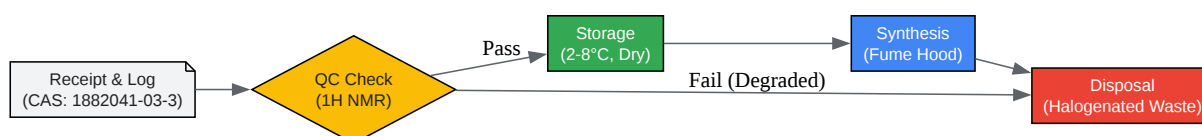
Ecological & Disposal Considerations

Boron compounds can be phytotoxic in high concentrations.

- Waste Stream: Segregate into Solid Organic Waste or Halogenated Organic Waste (due to the Chlorine atom).
- Destruction: High-temperature incineration equipped with scrubbers (to capture HCl and Boron oxides).
- Do not dispose of via sink/drain.

Part 7: Lifecycle Management Diagram

From Receipt to Disposal: A Logic Flow for Safety.



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Caption: Operational lifecycle of the reagent ensuring safety and data integrity.

References

- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of boron reagents for Suzuki–Miyaura coupling. *Chemical Society Reviews*, 43(1), 412-443.
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. Retrieved March 6, 2026, from [[Link](#)]

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